

Technical Procurement & Handling Guide: CAS 56746-18-0

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Compound of Interest

Compound Name: 2,3-Dichloro-n-(2',6'-diethylphenyl)maleimide

Cat. No.: B12081334

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Compound Identity: 2,3-dichloro-N-(2,6-diethylphenyl)maleimide[1][2][3][4]

Executive Summary & Compound Profile

CAS 56746-18-0 is a specialized marine antifouling biocide and agricultural pesticide.[1][2][3] Unlike common reagents found in standard catalogs (e.g., Sigma-Aldrich, Thermo Fisher), this compound is primarily manufactured for industrial formulation.[1][2][3] Consequently, it is rarely available in pre-packaged research quantities (mg/g scale) and typically requires procurement through custom synthesis or industrial sampling.

Chemical Identity

Property	Specification
IUPAC Name	1-(2,6-diethylphenyl)-3,4-dichloro-1H-pyrrole-2,5-dione
Common Synonyms	2,3-dichloro-N-(2',6'-diethylphenyl)maleimide; N-(2,6-Diethylphenyl)-2,3-dichloromaleimide
Molecular Formula	C ₁₄ H ₁₃ Cl ₂ NO ₂
Molecular Weight	298.16 g/mol
Appearance	White to pale yellow crystalline powder
Solubility	Low in water; soluble in acetone, DMSO, and aromatic hydrocarbons (xylene)
Primary Application	Antifouling paint additive (biocide), fungicide

Sourcing Landscape & Price Analysis

Status: Non-Catalog Item. Most major Western research suppliers do not stock this specific derivative.^[3] It is chemically related to the more common 2,3-dichloro-N-phenylmaleimide (CAS 3876-05-9), but the 2,6-diethyl substitution is specific to enhanced lipophilicity and stability in marine environments.^{[1][2][3]}

Procurement Channels

Researchers have two primary options for acquisition:^[1]

Option A: Custom Synthesis / Industrial Sample Request^[1]

- Target Suppliers: Specialized Chinese chemical manufacturers (via aggregators like ChemicalBook, LookChem) or custom synthesis CROs.^[2]
- Typical Lead Time: 2–4 weeks.^[3]
- Pricing Model: High initial setup cost for small batches.^[3]

Scale	Estimated Price Range (USD)	Source Type
1 g - 5 g	\$300 - \$600	Custom Synthesis Quote (CRO)
100 g	\$150 - \$250	Industrial Supplier Sample
1 kg (Bulk)	\$50 - \$120/kg	Industrial Manufacturer (FOB)



Note: "FOB Price" listings on aggregator sites often reflect bulk pricing (metric tons).[2][3] Do not expect to pay \$50 for a single kilogram without negotiation.[2][3]

Option B: In-House Synthesis (Recommended for <10g)

For research labs requiring <10g, in-house synthesis is often faster and more cost-effective than waiting for a custom quote.[1][2][3] The starting materials are inexpensive and readily available.[2]

Technical Synthesis Protocol (In-House Production)

Objective: Synthesize 2,3-dichloro-N-(2,6-diethylphenyl)maleimide from 2,3-dichloromaleic anhydride and 2,6-diethylaniline.

Reaction Logic

The synthesis follows a standard condensation reaction to form the amic acid, followed by dehydration to the maleimide.

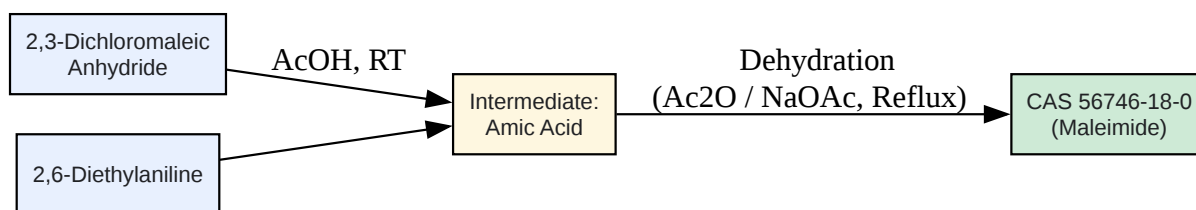


Figure 1: Synthesis Pathway for CAS 56746-18-0

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[1][2][3]

Step-by-Step Protocol

- Reagents:
 - 2,3-Dichloromaleic anhydride (1.0 eq)[1][2][3]
 - 2,6-Diethylaniline (1.0 eq)[1][2][3]
 - Glacial Acetic Acid (Solvent)[1][2][3]
 - Acetic Anhydride (Dehydrating agent)[1][2][3]
 - Sodium Acetate (Catalyst)[1][2][3]
- Procedure:
 - Step 1 (Amic Acid Formation): Dissolve 2,3-dichloromaleic anhydride in glacial acetic acid. [1][2][3] Add 2,6-diethylaniline dropwise at room temperature. Stir for 2–4 hours. A precipitate (amic acid) may form.[2][3]
 - Step 2 (Cyclization): Add acetic anhydride (2–3 eq) and a catalytic amount of sodium acetate to the mixture.[2] Heat to reflux (approx. 120°C) for 4–6 hours.
 - Step 3 (Workup): Cool the reaction mixture to room temperature and pour into ice-cold water. The product should precipitate as a solid.[2][4]

- Step 4 (Purification): Filter the solid.[2][5] Recrystallize from ethanol or a toluene/hexane mixture to remove unreacted aniline or dark byproducts.[3]
- Validation:
 - TLC: Mobile phase Hexane:Ethyl Acetate (4:1).[1][3] Product will have a higher R_f than the starting amine.[2]
 - Yield: Typical yields range from 60–80%.[3]

Quality Assurance & Validation

When sourcing from industrial suppliers, "Technical Grade" (90-95%) is common.[1][2][3] For biological research, you must validate purity to >98% to avoid toxicity from the aniline precursor.

Analytical Workflow

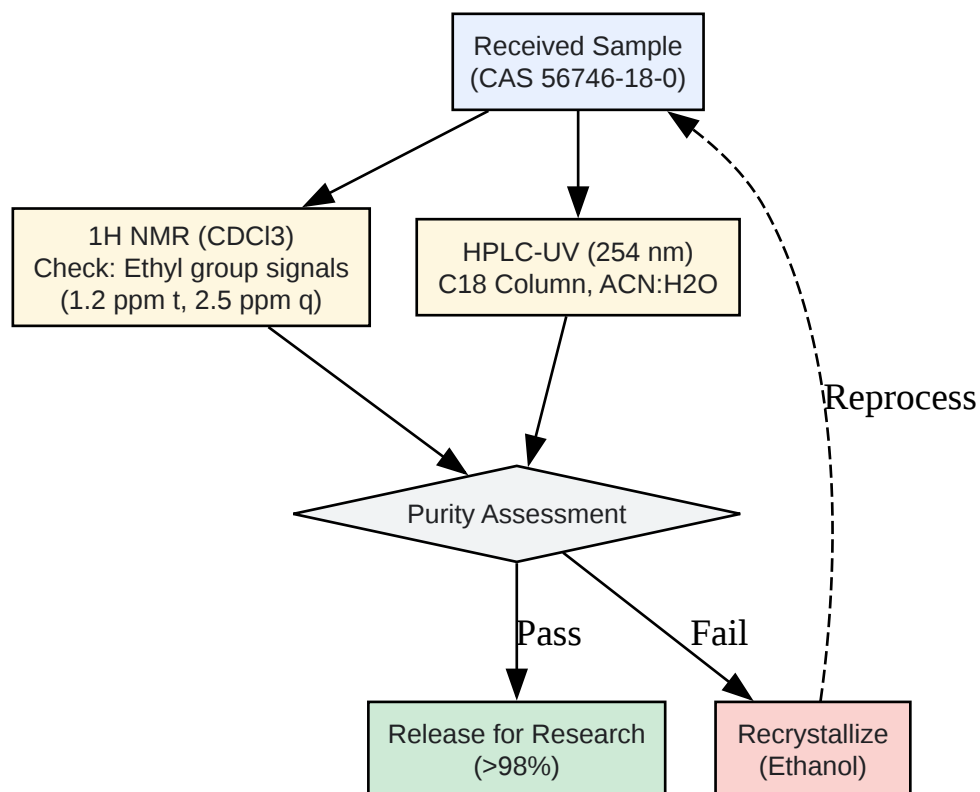


Figure 2: Quality Control Decision Tree

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Critical Impurities to Monitor

- 2,6-Diethylaniline: Starting material.[1][3] Toxic and potentially interfering in biological assays.[2][3] Detectable by amine odor or specific HPLC retention.[2][3]
- Hydrolyzed Maleic Acid: Result of poor storage (moisture exposure).[2][3]

Handling & Safety (E-E-A-T)

- Hazards: As a maleimide, it is a potent Michael Acceptor. It can alkylate thiol groups on proteins.[2][3]
- Toxicity: Classified as an antifouling biocide; assume high aquatic toxicity and potential skin sensitization.[2]
- Storage: Store at 4°C or -20°C in a desiccator. Moisture will slowly hydrolyze the imide ring back to the open dicarboxylic acid form.

References

- Chemical Identity & Properties: National Institute of Standards and Technology (NIST).[1][3] 2,3-dichloro-N-(2,6-diethylphenyl)maleimide. [Link](#)
- Synthesis Methodology (Analogous): Organic Syntheses. Preparation of N-Substituted Maleimides. [Link](#)
- Industrial Application (Antifouling): PICES (North Pacific Marine Science Organization).[2][3] Ship antifouling biocides used in Japan and their environmental risk. [Link](#)
- Sourcing Data: ChemicalBook. CAS 56746-18-0 Suppliers and Data. [Link](#)

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Sources

- 1. 1-Naphthalenemethanol, decahydro-5-(5-hydroxy-3-methyl-3-pentenyl)-1,4a-dimethyl-6-methylene-, [1S-[1 α ,4 α ,5 α (E),8 α β]]- [webbook.nist.gov]
- 2. JP2015028103A - Fishing net antifouling coating composition, fishing net having antifouling coating film formed with the composition on surface, fishing net tool or underwater structure - [Google Patents \[patents.google.com\]](https://patents.google.com)
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